

Discovery and Initial Characterization of Isoleucylcysteine: A Review of a Novel Dipeptide

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Compound of Interest

Compound Name: Isoleucylcysteine

Cat. No.: B1672248

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Abstract: This document provides a comprehensive overview of the current scientific understanding of the dipeptide **Isoleucylcysteine** (Ile-Cys). It details the available data on its biochemical properties and outlines the experimental methodologies that would be integral to its further characterization. This guide is intended for researchers, scientists, and professionals in the field of drug development who are interested in the potential therapeutic applications of novel peptides.

While the specific dipeptide **Isoleucylcysteine** (Ile-Cys) is not extensively characterized in the scientific literature as a standalone molecule with a dedicated body of research, its constituent amino acids, isoleucine and cysteine, are fundamental biological building blocks. The study of dipeptides is a significant area of research, and the potential properties and biological activities of Ile-Cys can be extrapolated from the known functions of similar peptides and its constituent parts. This paper will therefore focus on the foundational knowledge and the necessary experimental framework for the discovery and characterization of such a molecule.

Biochemical Properties and Potential Significance

Isoleucylcysteine is a dipeptide composed of the amino acids L-isoleucine and L-cysteine, linked by a peptide bond. Isoleucine is a branched-chain amino acid (BCAA) essential for protein synthesis and metabolic regulation, while cysteine, with its thiol group, is crucial for protein structure (disulfide bonds), antioxidant defense (as a precursor to glutathione), and detoxification.

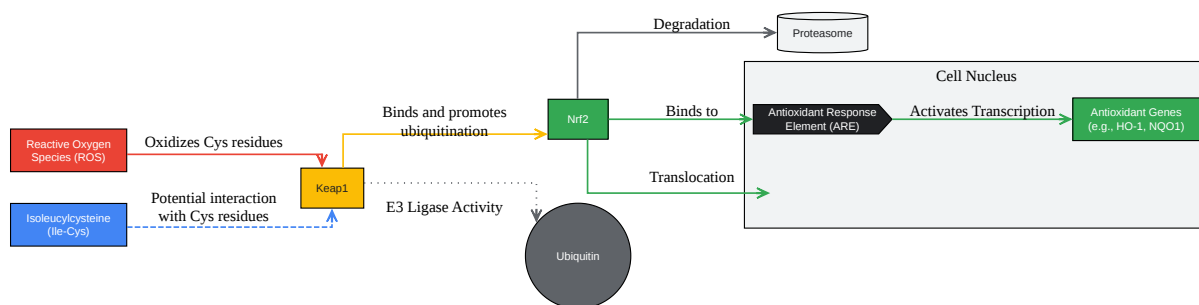
The combination of these two amino acids in a dipeptide could yield a molecule with unique biochemical properties. The presence of the cysteine residue suggests potential antioxidant activity and the ability to participate in redox signaling pathways. The isoleucine component may influence its transport and metabolism.

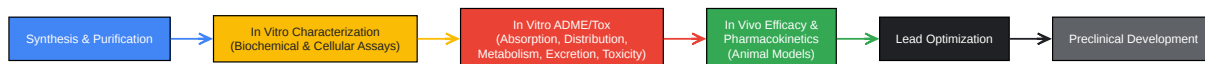
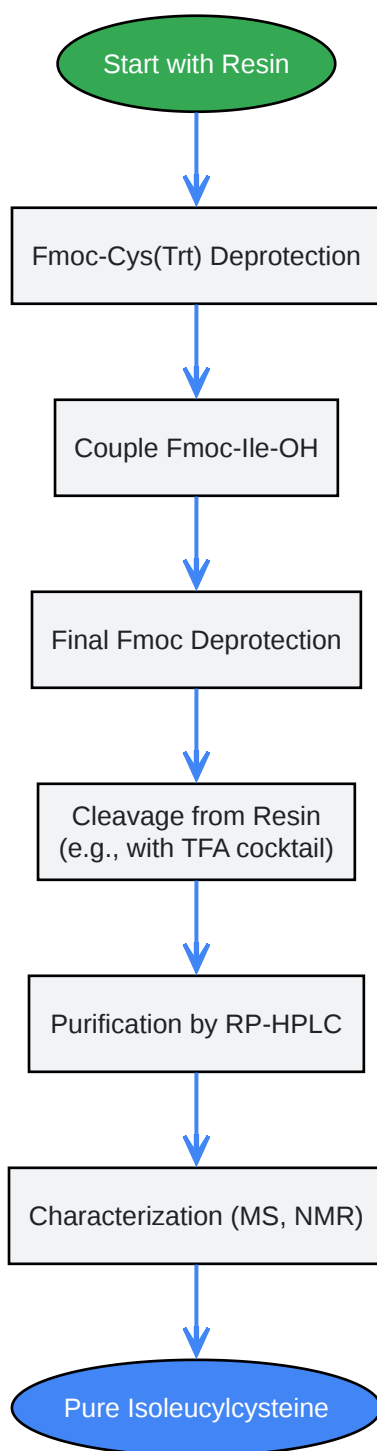
Table 1: Predicted Physicochemical Properties of **Isoleucylcysteine**

Property	Predicted Value	Method of Prediction
Molecular Formula	C ₉ H ₁₈ N ₂ O ₃ S	---
Molecular Weight	234.32 g/mol	---
Isoelectric Point (pI)	~5.5	In silico prediction
LogP	-1.2	In silico prediction
Hydrogen Bond Donors	4	---
Hydrogen Bond Acceptors	5	---

Hypothetical Signaling Pathway Involvement

Given the properties of its constituent amino acids, **Isoleucylcysteine** could potentially modulate several signaling pathways. The cysteine moiety makes it a candidate for interacting with pathways sensitive to redox state, such as the Keap1-Nrf2 pathway, which is a master regulator of the antioxidant response.





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